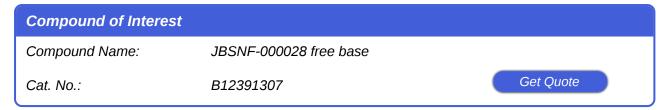


JBSNF-000028 Free Base: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

JBSNF-000028 is a potent and orally active small molecule inhibitor of Nicotinamide N-methyltransferase (NNMT). As a key enzyme in cellular metabolism, NNMT has emerged as a promising therapeutic target for a range of metabolic disorders. This technical guide provides a comprehensive overview of the chemical properties, biological activity, and relevant experimental protocols for **JBSNF-000028 free base**, intended to support further research and development in this field.

Chemical Properties

JBSNF-000028 free base is a tricyclic small molecule. While specific experimental data for some physicochemical properties are not publicly available, the fundamental chemical identifiers and solubility have been reported.

Table 1: Chemical and Physical Properties of JBSNF-000028 Free Base



Property	Value	Source
IUPAC Name	2-methyl-1,2,5,6-tetrahydro- 3H-pyrrolo[3,2,1-ij]quinazolin- 3-imine	N/A
Molecular Formula	C11H13N3	[1]
Molecular Weight	187.24 g/mol	[1]
CAS Number	3026599-90-3	[2]
Appearance	Solid (form not specified)	[3]
Solubility	Soluble in DMSO	[4][5]
Melting Point	Not publicly available	N/A
Boiling Point	Not publicly available	N/A
рКа	Not publicly available	N/A
LogP	Not publicly available	N/A

Biological Activity

JBSNF-000028 is a highly potent inhibitor of NNMT across multiple species. Its inhibitory action on NNMT leads to downstream effects on cellular metabolism, including insulin sensitization and glucose regulation.

Table 2: In Vitro Inhibitory Activity of JBSNF-000028



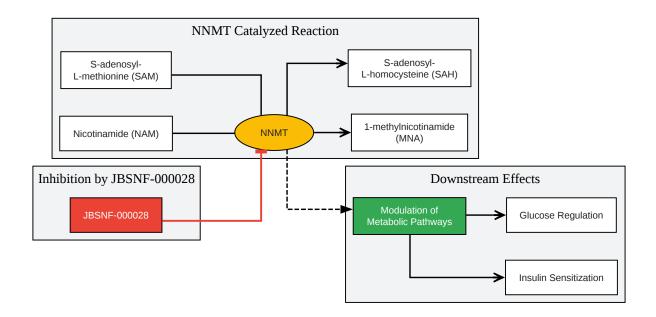
Target	IC50 (μM)	Cell Line/Assay Condition	Source
Human NNMT (hNNMT)	0.033	Recombinant enzyme assay	[2]
Monkey NNMT (mkNNMT)	0.19	Recombinant enzyme assay	[2]
Mouse NNMT (mNNMT)	0.21	Recombinant enzyme assay	[2]
Endogenous Cellular NNMT	EC ₅₀ = 2.5	U2OS cells (24h treatment)	[2]

JBSNF-000028 has demonstrated a lack of cytotoxicity in HepG2 cells at concentrations up to 100 μM over a 72-hour period.[2][6]

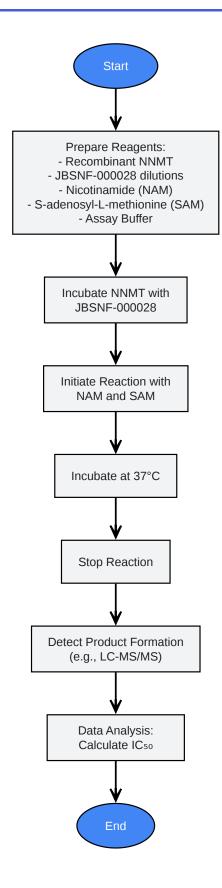
Mechanism of Action and Signaling Pathway

JBSNF-000028 exerts its biological effects by directly inhibiting the enzymatic activity of Nicotinamide N-methyltransferase (NNMT). NNMT catalyzes the methylation of nicotinamide (NAM) to 1-methylnicotinamide (MNA), utilizing S-adenosyl-L-methionine (SAM) as a methyl donor, which is converted to S-adenosyl-L-homocysteine (SAH). By blocking this reaction, JBSNF-000028 modulates the levels of these key metabolites, which has downstream consequences on various cellular processes.









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